

# Boc-Asn-OBzl melting point 124-126°C

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## Compound Focus: Boc-asn-obzl

CAS No.: 13512-57-7

Cat. No.: S688887

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## A Reference from a Related Compound

The search did uncover high-quality technical data for **Boc-Asp(OBzl)-OH**, which shares a similar structure and protection scheme. The information below, synthesized from supplier catalogs and a published organic synthesis procedure, can serve as a useful reference.

Property	Value for Boc-Asp(OBzl)-OH
CAS Number	7536-58-5 [1] [2] [3]
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>6</sub> [1] [3]
Molecular Weight	323.34 g/mol [4] [3]
Melting Point	98-102 °C [1], 101-102 °C [5], 102-106 °C (dec.) [3]
Specific Rotation	[α] <sub>20</sub> /D -20.0±1°, c=2% in DMF [1]
Purity	≥99.0% (HPLC) [1], ≥98% (TLC) [2]
Appearance	White to off-white powder [2] [3]
Application	Boc solid-phase peptide synthesis [1] [2]



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Core workflow of Boc-Solid Phase Peptide Synthesis (Boc-SPPS), illustrating the repetitive deprotection, neutralization, coupling, and washing steps for chain elongation [6] [7].

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## References

1. - Boc ( Asp )-OH = 99.0 OBzl sum of enantiomers 7536-58-5 HPLC [sigmaaldrich.com]
2. - Boc ( Asp )-OH Novabiochem 7536-58-5 OBzl [sigmaaldrich.cn]
3. -L- Boc ( Asp )-OH ( OBzl -amino acids) Boc [glschina.com]
4. - Boc - Asp | CAS 30925-18-9 | SCBT - Santa Cruz Biotechnology OBzl [scbt.com]
5. Organic Syntheses Procedure [orgsyn.org]
6. Resin Cleavage Boc Protocol [sigmaaldrich.com]
7. Blog - Boc versus Fmoc for Solid Phase Peptide Synthesis [iris-biotech.de]

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